

Comprehensive Safety and Handling Guide for 2-(Morpholin-2-yl)ethanol

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Compound of Interest

Compound Name: 2-(Morpholin-2-yl)ethanol

Cat. No.: B139509

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This guide provides essential safety and logistical information for the handling and disposal of **2-(Morpholin-2-yl)ethanol**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure a safe laboratory environment and proper chemical management.

Chemical Properties and Hazards

2-(Morpholin-2-yl)ethanol is a hazardous substance that requires careful handling to prevent adverse health effects. It is a primary alcohol and a tertiary amino compound. Key hazards include the risk of serious eye damage, skin irritation, and respiratory system irritation.^{[1][2]} It may also cause skin sensitization upon contact.^[1] The compound is combustible and can emit toxic fumes, including nitrogen oxides and carbon monoxide, when heated to decomposition.^{[1][3]}

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C6H13NO2	[2] [4]
Molecular Weight	131.18 g/mol	[2]
Appearance	Colorless liquid	[5]
Boiling Point	264°F (129°C)	[5]
Flash Point	98°F (36.7°C) (open cup)	[5]
Solubility	Miscible in water	[5]

Operational Plan for Handling

Strict adherence to the following operational procedures is mandatory to minimize exposure and ensure safety.

1. Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)[\[6\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[3\]](#)[\[6\]](#)
- Use explosion-proof electrical and ventilating equipment.[\[7\]](#)

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles or a face shield to protect against splashes.[\[2\]](#)[\[6\]](#)[\[8\]](#) Standard safety glasses are not sufficient.
- Skin Protection:
 - Wear chemical-resistant gloves, such as PVC or neoprene.[\[1\]](#) Inspect gloves for any signs of degradation or puncture before use.
 - Don a lab coat or chemical-resistant apron.[\[6\]](#)

- Wear closed-toe shoes.

- Respiratory Protection: If working outside of a fume hood or if there is a risk of inhalation, use a NIOSH-approved respirator with an organic vapor cartridge.[\[2\]](#)[\[6\]](#)

3. Handling Procedures:

- Avoid all personal contact with the chemical, including inhalation of vapors.[\[1\]](#)
- Keep the container tightly sealed when not in use.[\[1\]](#)[\[2\]](#)
- Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents and strong acids.[\[1\]](#)[\[9\]](#)
- Do not smoke, eat, or drink in the handling area.[\[1\]](#)[\[7\]](#)
- Ground and bond containers when transferring the material to prevent static discharge.[\[8\]](#)
- Use only non-sparking tools.[\[6\]](#)[\[7\]](#)

4. Emergency Procedures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[2\]](#)
- Skin Contact: Immediately remove all contaminated clothing and shoes. Flush skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops.[\[2\]](#)[\[3\]](#)
- Inhalation: Move the affected person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[2\]](#)[\[3\]](#)
- Ingestion: Do not induce vomiting. If the person is conscious, rinse their mouth with water and give 2-4 cupfuls of milk or water. Seek immediate medical attention.[\[2\]](#)
- Spills:

- Minor Spills: Remove all ignition sources. Absorb the spill with an inert material (e.g., dry sand, earth) and place it into a chemical waste container.[\[2\]](#)
- Major Spills: Evacuate the area. Alert emergency responders. Wear full protective clothing and a self-contained breathing apparatus.[\[1\]](#)

Disposal Plan

Proper disposal of **2-(Morpholin-2-yl)ethanol** and its contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Characterization:

- **2-(Morpholin-2-yl)ethanol** is considered a hazardous waste. All waste materials contaminated with this chemical must be handled as such.

2. Waste Collection and Storage:

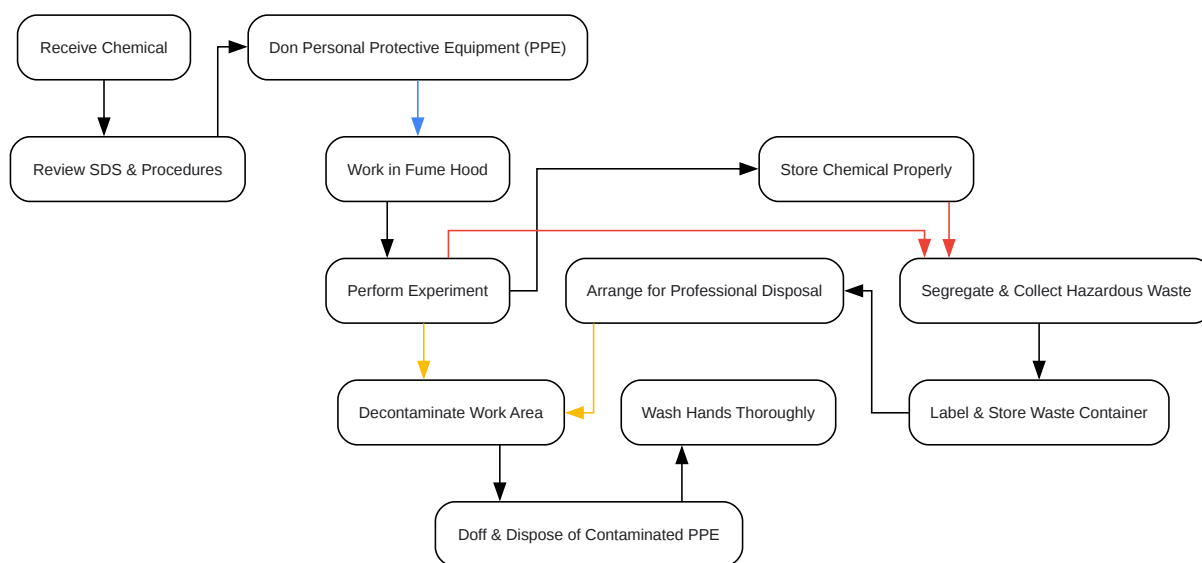
- Collect all waste, including unused product and contaminated materials (e.g., gloves, absorbent pads), in a designated, properly labeled, and sealed hazardous waste container.
- Store the waste container in a cool, dry, well-ventilated area, away from incompatible materials.

3. Disposal Method:

- Do not dispose of this chemical down the drain.[\[1\]](#)
- All chemical waste must be disposed of through a licensed chemical waste disposal company.
- Consult with your institution's Environmental Health and Safety (EHS) department for specific disposal procedures and to arrange for waste pickup.
- Recycling or reclamation may be an option; consult the manufacturer or a licensed waste management authority for possibilities.[\[1\]](#)

Experimental Workflow Visualization

The following diagram illustrates the standard workflow for the safe handling of **2-(Morpholin-2-yl)ethanol** from receipt to disposal.



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Caption: Workflow for Safe Handling of **2-(Morpholin-2-yl)ethanol**.

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